

# An In-depth Technical Guide to N-Allylmethylamine: Molecular Structure and Properties

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Compound of Interest		
Compound Name:	N-Allylmethylamine	
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This technical guide provides a comprehensive overview of **N-AllyImethylamine**, a significant secondary amine in various chemical applications. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its molecular structure, physicochemical properties, and a representative synthesis protocol.

## **Molecular Identity and Structure**

N-Allylmethylamine, also known by its IUPAC name N-methylprop-2-en-1-amine, is a chemical compound characterized by the presence of both an allyl group (CH<sub>2</sub>=CH-CH<sub>2</sub>) and a methylamino group (-NHCH<sub>3</sub>).[1] Its chemical structure combines the reactivity of an alkene with the properties of a secondary amine.

The fundamental identifiers and structural representations of **N-Allylmethylamine** are summarized below:

Chemical Formula: C<sub>4</sub>H<sub>9</sub>N[1][2][3]

Molecular Weight: 71.12 g/mol [1][2]

IUPAC Name: N-methylprop-2-en-1-amine[1][4][5]

CAS Number: 627-37-2[1][2][3]



• SMILES: CNCC=C[1][4][6]

InChi Key: IOXXVNYDGIXMIP-UHFFFAOYSA-N[1][6]

## **Physicochemical Data**

The key quantitative properties of **N-Allylmethylamine** are compiled in the table below, providing a clear reference for experimental and developmental work.

Property	Value	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>9</sub> N	[1][2][3]
Molecular Weight	71.12 g/mol	[1][2]
Appearance	Clear colorless to yellow liquid	[7]
Density	0.741 g/mL at 25 °C	[3][8]
Boiling Point	64-66 °C	[3][8]
Flash Point	-28 °C (-18.4 °F) - closed cup	
Refractive Index	1.412 (n20/D)	[3][8]
Water Solubility	Miscible	[3][8]
рКа	9.88 ± 0.10 (Predicted)	[3]

# Experimental Protocol: Synthesis of N-Allylmethylamine

A common method for the synthesis of **N-Allylmethylamine** involves the reaction of an allyl halide with methylamine.[1][9] The following protocol is a general procedure for this synthesis.

#### Materials:

- Allyl chloride
- 40% aqueous solution of methylamine



- Hydrochloric acid (HCl)
- Ether
- Potassium hydroxide (KOH) solution (highly concentrated)
- Magnesium sulfate (MgSO<sub>4</sub>)

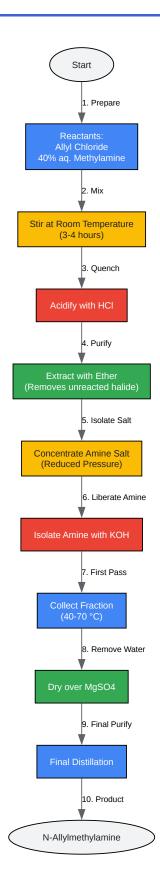
#### Procedure:

- Reaction: Add allyl chloride in portions to a 40% aqueous solution of methylamine (in a 4:1 molar ratio, respectively) at room temperature with constant stirring.
- Continue stirring the solution at room temperature for 3-4 hours.
- Acidification and Extraction: Carefully acidify the mixture with HCI.[9] Extract the unreacted allyl chloride from the mixture using ether.[9]
- Concentration: Concentrate the remaining amine hydrochloride solution under reduced pressure.[9]
- Isolation: Transfer the concentrated solution to a Favorsky flask fitted with a Liebig condenser and a receiver cooled by ice.[9]
- Slowly add a highly concentrated potassium hydroxide (KOH) solution to the heated reaction mixture.[9]
- Distillation and Drying: Collect the fraction boiling between 40-70 °C.[9] Dry the collected fraction over magnesium sulfate (MgSO<sub>4</sub>).[9] After a day in the refrigerator, decant the amine layer, dry it again over MgSO<sub>4</sub>, and distill it from a Favorsky flask to obtain pure N-Allylmethylamine.[9]

## **Visualization of Synthesis Workflow**

The logical flow of the synthesis protocol described above can be visualized to provide a clear, step-by-step representation of the experimental process.





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Caption: Workflow for the synthesis of N-Allylmethylamine.



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